

Application Note: Analysis of Piperacillin Impurity 4 in Pharmaceutical Quality Control

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Compound of Interest

Compound Name: Piperacillin Impurity 4

Cat. No.: B13847590

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Executive Summary

In the high-performance liquid chromatography (HPLC) analysis of Piperacillin Sodium, impurity profiling is critical for ensuring drug safety and efficacy. **Piperacillin Impurity 4** is a specific high-molecular-weight impurity, chemically identified as the Ethyl Ester of the Piperacillin Dimer.

Unlike the standard Piperacillin Dimer (EP Impurity D), which contains a free carboxylic acid, Impurity 4 contains an ethyl ester moiety. This modification significantly alters its retention behavior and lipophilicity, often causing it to elute later in reverse-phase chromatography. This impurity typically arises during manufacturing processes involving ethanol or from esterification reactions during workup.

This guide provides a robust, self-validating protocol for the detection and quantification of Impurity 4, compliant with ICH Q2(R1) validation standards.

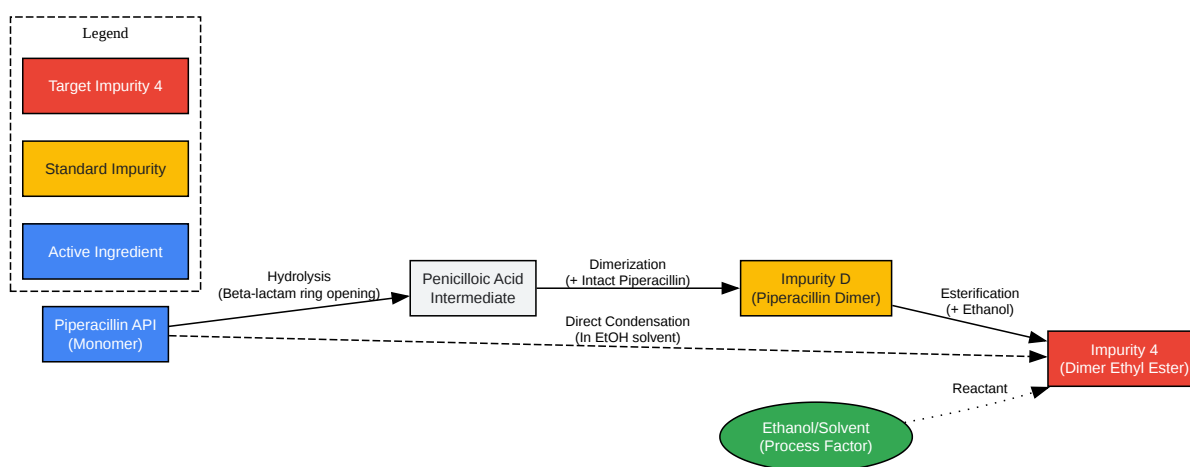
Chemical Characterization

Understanding the physicochemical properties of the analyte is the first step in method development.

Parameter	Detail
Common Name	Piperacillin Impurity 4
Chemical Name	Ethyl (2S,5R,6R)-6-[[[(2R)-2-[[[(2S,5R,6R)-6-[[[(2R)-2-[(4-ethyl-2,3-dioxopiperazine-1-carbonyl)amino]-2-phenylacetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carbonyl]amino]-2-phenylacetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate
Molecular Formula	C41H48N8O10S2
Molecular Weight	877.02 g/mol
Structural Feature	Dimer of Piperacillin with an Ethyl Ester termination. [1] [2] [3] [4] [5] [6] [7]
Origin	Process Impurity: Formed via dimerization of the penicilloic acid derivative followed by esterification, or direct dimerization in the presence of ethanol.
Solubility	Soluble in Methanol, Acetonitrile, DMSO; sparingly soluble in water.

Degradation & Formation Pathway

The following diagram illustrates the logical formation pathway of Impurity 4 relative to the API and standard Dimer (Impurity D).



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Figure 1: Formation pathway of **Piperacillin Impurity 4** highlighting the critical role of esterification.

Analytical Method Protocol (HPLC)

This method is derived from standard pharmacopoeial principles (USP/EP) for Piperacillin but optimized to ensure resolution of the lipophilic Impurity 4.

Chromatographic Conditions

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: C18 (L1 packing), 250 mm x 4.6 mm, 5 µm (e.g., Inertsil ODS-3 or Zorbax Eclipse Plus).
 - Rationale: A longer column (250 mm) is required to resolve the high-molecular-weight dimer impurities from the main peak and other degradation products.

- Column Temperature: 25°C.
- Flow Rate: 1.0 mL/min.[8]
- Detection Wavelength: 220 nm.[8]
 - Note: The amide bonds in the dimer structure absorb strongly at 220 nm.
- Injection Volume: 20 µL.

Mobile Phase Preparation

- Buffer (Mobile Phase A):
 - Dissolve 13.6 g of Monobasic Potassium Phosphate () in 2000 mL of HPLC-grade water.
 - Adjust pH to 2.5 ± 0.1 with dilute Phosphoric Acid.
 - Filter through a 0.45 µm nylon membrane.
- Organic Solvent (Mobile Phase B): Acetonitrile (HPLC Grade).
- Mobile Phase C (Optional but recommended for dimers): Methanol.
 - Protocol Adjustment: If using a binary pump, premix B as Acetonitrile:Methanol (80:20) to improve peak shape for the ester.

Gradient Program

Impurity 4 is more hydrophobic than Piperacillin and Impurity D. A gradient extending to high organic composition is necessary.

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Elution Type
0.0	90	10	Equilibration
5.0	90	10	Isocratic Hold
35.0	40	60	Linear Gradient
45.0	20	80	Wash (Elute Impurity 4)
50.0	90	10	Re-equilibration
60.0	90	10	End

Experimental Workflow & Sample Preparation

Standard Preparation

Stock Solution (Impurity 4):

- Weigh accurately 5.0 mg of **Piperacillin Impurity 4** Reference Standard.
- Transfer to a 50 mL volumetric flask.
- Dissolve in 5 mL Acetonitrile (to ensure solubility of the ester).
- Dilute to volume with Mobile Phase A.
- Concentration: 100 µg/mL.

System Suitability Solution:

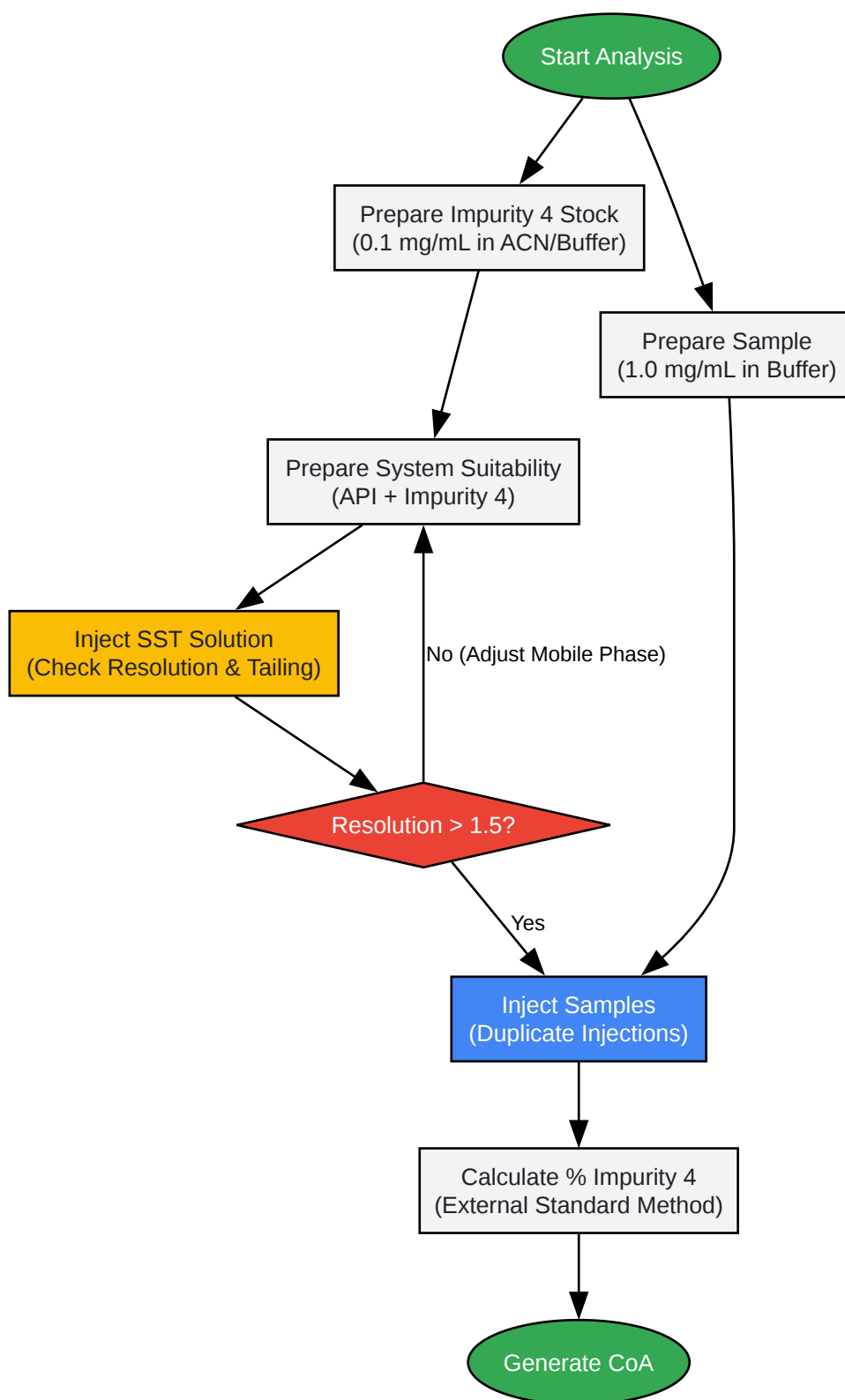
- Prepare a solution containing 0.5 mg/mL Piperacillin API and 5 µg/mL Impurity 4.
- Goal: Confirm resolution between the API tail and any early eluting impurities, and verify the retention time of Impurity 4 (expected RRT ~1.5 - 1.8 relative to Piperacillin).

Sample Preparation (API/Product)

- Weigh powder equivalent to 50 mg of Piperacillin.

- Transfer to a 50 mL volumetric flask.
- Add 25 mL Mobile Phase A and sonicate for 10 minutes (maintain temp < 25°C to prevent degradation).
- Dilute to volume with Mobile Phase A.
- Final Concentration: 1.0 mg/mL.
- Filter through 0.45 µm PVDF filter before injection.

Workflow Diagram



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Figure 2: Step-by-step analytical workflow for **Piperacillin Impurity 4** quantification.

Validation Protocol (ICH Q2)

To ensure the method is reliable for Impurity 4, perform the following validation steps.

Specificity

- Protocol: Inject individual solutions of Piperacillin API, Impurity 4, and Impurity D (if available).
- Acceptance Criteria: Impurity 4 must be spectrally pure (Peak Purity > 990 using PDA) and have a Resolution () > 1.5 from the nearest peak.

Linearity

- Protocol: Prepare 5 concentration levels of Impurity 4 ranging from LOQ to 150% of the specification limit (e.g., 0.05 µg/mL to 1.5 µg/mL).
- Acceptance Criteria: Correlation coefficient () .

Limit of Quantification (LOQ)

- Protocol: Determine the concentration where the Signal-to-Noise (S/N) ratio is 10:1.
- Target: LOQ should be of the nominal sample concentration.

Accuracy (Recovery)

- Protocol: Spike Piperacillin API with Impurity 4 at three levels (50%, 100%, 150% of limit).
- Acceptance Criteria: Mean recovery between 85.0% and 115.0%.

Calculation

Calculate the percentage of **Piperacillin Impurity 4** using the formula:

Where:

- = Peak area of Impurity 4 in the sample.
- = Peak area of Impurity 4 in the standard.
- = Concentration of Impurity 4 standard (mg/mL).
- = Concentration of Sample (mg/mL).
- = Potency of the Impurity 4 Reference Standard (decimal, e.g., 0.98).

References

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